

(4-Pyridyl)acetone IUPAC name and common synonyms

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Compound of Interest

Compound Name: (4-Pyridyl)acetone

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An In-depth Technical Guide to 1-(Pyridin-4-yl)propan-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 1-(pyridin-4-yl)propan-2-one, a versatile chemical intermediate. The document covers its nomenclature, physicochemical properties, synthesis protocols, and potential applications based on the biological activity of related compounds.

Chemical Identity and Nomenclature

The compound with the common name **(4-Pyridyl)acetone** is systematically named under the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.

IUPAC Name: 1-(Pyridin-4-yl)propan-2-one[1]

Common Synonyms and Identifiers:

- (4-Pyridyl)acetone[1][2][3]
- 1-(4-Pyridinyl)acetone[2]
- 1-(4-Pyridyl)-2-propanone[3]
- 4-Acetylpyridine[1][3]

- 4-Pyridinylacetone[3]
- Methyl 4-pyridylmethyl ketone[3]
- 1-(Pyridin-4-yl)acetone[1]
- CAS Number: 6304-16-1[2][3]

Physicochemical Properties

A summary of the key quantitative data for 1-(pyridin-4-yl)propan-2-one is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₈ H ₉ NO	[2][3]
Molecular Weight	135.17 g/mol	[2]
Appearance	Light orange to yellow to green clear liquid	[1]
Melting Point	13 °C	[2][4]
Boiling Point	232.5 °C at 760 mmHg; 143 °C at 20 mmHg	[2][4]
Density	1.046 ± 0.06 g/cm ³ (Predicted)	[4]
Refractive Index	1.5225	
Flash Point	143 °C at 20mm	[4]
Water Solubility	Slightly soluble	[4]
pKa	4.90 ± 0.10 (Predicted)	[4]

Experimental Protocols: Synthesis

A common method for the preparation of **1-(4-pyridyl)acetone** involves a condensation reaction followed by hydrolysis and decarboxylation. The following protocol is based on a patented synthesis method.

Objective: To synthesize **1-(4-pyridyl)acetone**.

Materials:

- 4-chloropyridine
- Sodium alkoxide (e.g., sodium methoxide or sodium ethoxide)
- Anhydrous alcohol (corresponding to the alkoxide used)
- Ethyl acetoacetate
- Water
- Organic solvent for extraction (e.g., dichloromethane or ethyl acetate)
- Anhydrous sodium sulfate

Procedure:

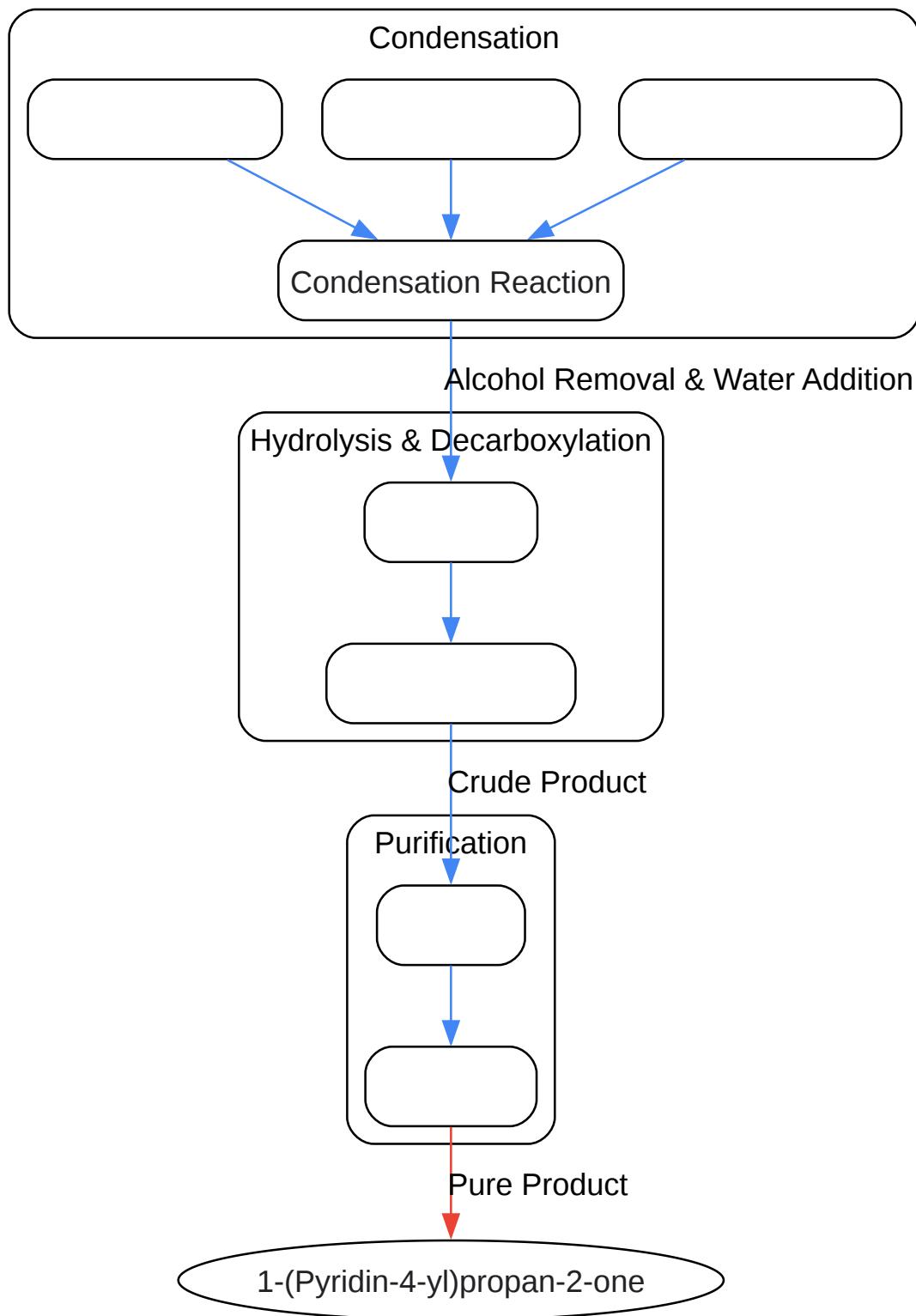
- Condensation Reaction:
 - Add an alcohol solution of 4-chloropyridine and sodium alkoxide to a reaction flask.
 - Under stirring, add ethyl acetoacetate dropwise to the flask.
 - Control the reaction temperature between 10-80°C.
 - Allow the reaction to proceed for 30 minutes to 5 hours.
- Hydrolysis and Decarboxylation:
 - After the condensation is complete, distill off the alcohol from the reaction mixture.
 - Add water to the residue and heat the mixture to 60-100°C to induce hydrolysis and decarboxylation.
 - Maintain this temperature for 1 to 5 hours.

- Work-up and Purification:
 - Cool the reaction solution to room temperature.
 - Separate the oily layer.
 - Extract the aqueous layer with an organic solvent.
 - Combine all organic layers and wash with water until neutral.
 - Dry the combined organic layer over anhydrous sodium sulfate.
 - Recover the organic solvent by distillation.
 - The residue is then distilled under reduced pressure to yield **1-(4-pyridyl)acetone** as a yellow liquid.

Synthesis Workflow Diagram

The following diagram illustrates the key stages in the synthesis of 1-(pyridin-4-yl)propan-2-one.

Synthesis Workflow of 1-(Pyridin-4-yl)propan-2-one

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Caption: A flowchart illustrating the synthesis of 1-(Pyridin-4-yl)propan-2-one.

Biological Activity and Potential Applications

While specific signaling pathways for 1-(pyridin-4-yl)propan-2-one are not extensively documented in publicly available literature, the broader class of pyridinone derivatives exhibits a wide range of biological activities. These compounds are recognized as important scaffolds in medicinal chemistry.

Pyridinone derivatives have been reported to possess:

- Anticancer Activity
- Antiviral Activity
- Antibacterial Activity
- Central Nervous System-Related Activity

These activities suggest that pyridinone-containing compounds, including derivatives of 1-(pyridin-4-yl)propan-2-one, could be valuable starting points for the development of novel therapeutics. For instance, certain pyridinone derivatives have been investigated as inhibitors of enzymes such as farnesyltransferase, which is a target in cancer therapy.

The versatile structure of 1-(pyridin-4-yl)propan-2-one makes it a key intermediate in the synthesis of more complex, biologically active molecules. It serves as a building block in the creation of compound libraries for drug discovery and is a known reactant in the synthesis of Milrinone, a selective phosphodiesterase inhibitor with vasodilating and positive inotropic activity.

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